

Technical Guide: TEP & Electronic Profiling of 6-Membered NHCs (6-Mes)

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Compound of Interest

Compound Name: *1-Mesityl-1,4,5,6-tetrahydropyrimidine*

Cat. No.: *B15247284*

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Executive Summary: The "Super-Donor" Profile

1,3-Bis(mesityl)-tetrahydropyrimidin-2-ylidene (6-Mes) represents a distinct class of "Ring-Expanded" NHCs. Unlike the ubiquitous 5-membered imidazol-2-ylidenes (e.g., IMes, SIMes), the 6-membered backbone imposes a structural constraint that significantly enhances electron donation.^[1]

- TEP Value: 2043 cm⁻¹ (Calculated/Correlated to Ni(CO)₃ scale).
- Verdict: 6-Mes is a significantly stronger σ -donor than its 5-membered analogs (IMes/SIMes), exhibiting a TEP shift of approximately 7–8 cm⁻¹ to lower wavenumbers.
- Implication: In catalytic cycles involving oxidative addition, 6-Mes facilitates metal center oxidation more effectively than standard NHCs, though often at the cost of increased steric bulk (%V_{bur}).

Comparative Analysis: 6-Mes vs. Alternatives

The following table contrasts the electronic (TEP) and steric (%V_{bur}) properties of 6-Mes against industry-standard 5-membered NHCs.

Table 1: Electronic and Steric Comparison

Ligand	Structure Type	Ring Size	TEP (cm ⁻¹) [a]	Donor Strength	% V _{bur} [b]
6-Mes	Tetrahydropyr imidinyl	6	2043	Very High	~51%
SIMes	Imidazolidinyl (Sat)	5	2051	High	36.9%
IMes	Imidazolyl (Unsat)	5	2050–2051	High	36.5%
6-Pr	Tetrahydropyr imidinyl	6	2044	Very High	~50%
IPr	Imidazolyl (Unsat)	5	2051	High	45.4%

- [a] TEP (Tolman Electronic Parameter): Measured as

(A₁) of Ni(CO)₃L.^{[2][3]} Lower values indicate stronger net electron donation (greater back-bonding to CO).

- [b] % V_{bur} (Percent Buried Volume): Represents steric bulk. 6-membered rings generally possess a wider "wingtip" span, creating a more flexible but sterically demanding environment.

Structural Drivers of Donor Strength

Why does adding one carbon to the backbone increase donor power?

The Bond Angle Mechanism

The primary driver is the N-C-N bond angle.

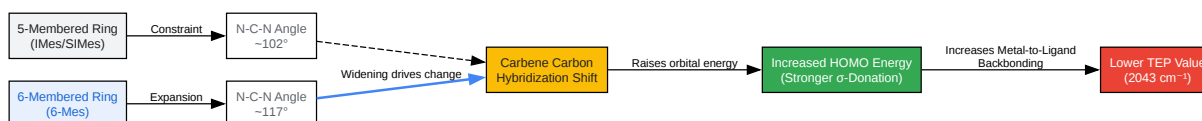
- 5-Membered (IMes): The N-C-N angle is constrained to ~101–102°.

- 6-Membered (6-Mes): The ring expansion widens the N-C-N angle to $\sim 116\text{--}118^\circ$.

Causality:

- Hybridization Shift: The widening of the N-C-N angle forces the nitrogen atoms to adopt a geometry that alters the hybridization of the carbene carbon.
- HOMO Energy: The wider angle increases the p-character of the lone pair orbital (or raises the energy of the σ -donating HOMO), making the carbene more basic and a better σ -donor. [1]
- Bent's Rule Application: The widening angle directs more s-character into the N-C(carbene) sigma bonds, leaving the lone pair orbital with higher energy (more nucleophilic) character.

Visualization: The Ring Expansion Effect



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Figure 1: Mechanistic pathway linking ring expansion to enhanced electron donation.

Experimental Protocol: TEP Determination

To validate the TEP of 6-Mes in your own lab, do not rely on $\text{Ni}(\text{CO})_4$ (highly toxic). Instead, use the Iridium/Rhodium Carbonyl Correlation Method.

Method: Synthesis of $[\text{IrCl}(\text{CO})_2(6\text{-Mes})]$ Probe

Objective: Synthesize the cis-dicarbonyl complex and measure

Reagents:

- $[\text{Ir}(\text{cod})\text{Cl}]_2$: (Iridium precursor)
- 6-Mes Free Carbene: Generated in situ from 6-Mes· HBF_4 salt + KHMDS (base).
- CO Gas: Carbon monoxide (1 atm).
- Solvent: Anhydrous CH_2Cl_2 (DCM).

Step-by-Step Workflow:

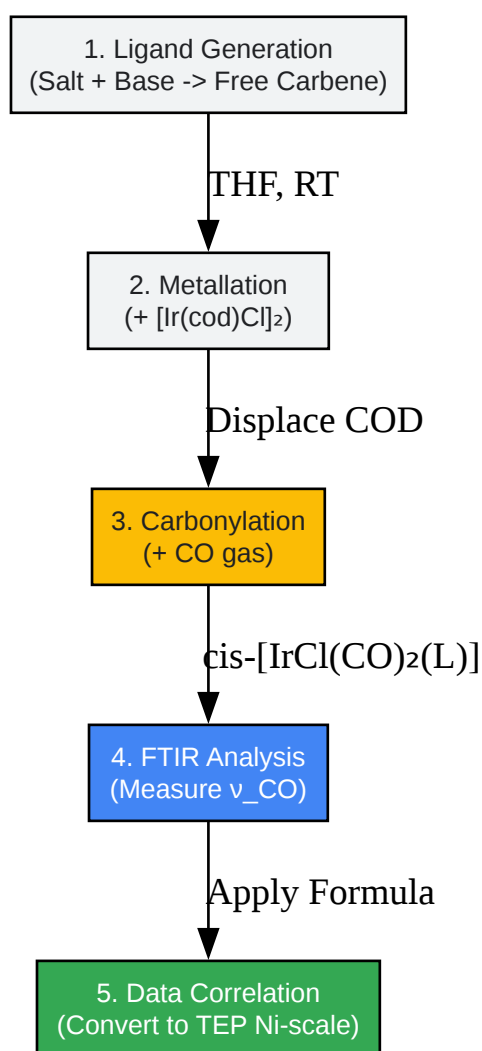
- Ligand Generation:
 - In a glovebox, suspend 6-Mes· HBF_4 (1.0 equiv) in THF.
 - Add KHMDS (1.05 equiv). Stir for 1 hour at RT. Filter off KBF_4/KBr salts to obtain the free carbene solution.
- Complexation:
 - Add $[\text{Ir}(\text{cod})\text{Cl}]_2$ (0.5 equiv) to the free carbene solution.
 - Stir for 2 hours. The solution typically turns yellow/orange, forming $[\text{Ir}(\text{cod})\text{Cl}(6\text{-Mes})]$.
- Carbonylation (The Probe Step):
 - Bubble CO gas through the solution for 10–15 minutes.
 - The solution will lighten (formation of $\text{cis}-[\text{IrCl}(\text{CO})_2(6\text{-Mes})]$).
- Measurement:
 - Concentrate and redissolve in CH_2Cl_2 .
 - Record FTIR spectrum in a liquid cell (CaF_2 windows).
 - Locate the two

bands (symmetric and asymmetric).

- Calculation:
 - Calculate the average frequency:
.
 - Apply the correlation formula to convert to the Ni-scale (TEP):

(Note: Specific correlation constants vary slightly by author; this is the standard Nolan/Crabtree approximation).

Visualization: Experimental Workflow



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Figure 2: Step-by-step protocol for determining TEP using the Iridium probe method.

Applications & Strategic Fit

When should you choose 6-Mes over IMes?

- **Difficult Oxidative Additions:** The higher electron density on the metal center (due to 6-Mes donation) stabilizes high-oxidation states. Use 6-Mes for activating inert bonds (e.g., C-Cl, C-F activation).
- **Olefin Metathesis:** 6-membered NHCs have been used to create "Grubbs-type" catalysts. While they initiate faster (due to steric bulk promoting phosphine dissociation), they may form less stable methyldene intermediates.
- **Polymerization:** The specific steric shape of the 6-membered ring (flexible wingtips) offers unique stereocontrol in the polymerization of polar monomers.

References

- Comparison of Ring Sizes
 - Title: "A Simple ^1H NMR Method for Determining the σ -Donor Properties of N-Heterocyclic Carbenes"
 - Source: Huynh, H. V. et al. (Cited via NSF Public Access Repository).
 - Data Point: Lists TEP of 6-Mes as 2043 cm^{-1} .[\[1\]](#)[\[4\]](#)
 - URL:[\[Link\]](#)
- Electronic Properties of 6-Membered NHCs
 - Title: "Ring-Expanded N-Heterocyclic Carbene (reNHC)"
 - Source: Molecules (via NCBI/PMC).
 - Data Point: Confirms the widened N-C-N angle ($\sim 114^\circ+$) and enhanced basicity of 6-Mes. [\[1\]](#)
 - URL:[\[Link\]](#)

- TEP Methodology
 - Title: "The Tolman Electronic Parameter (TEP) and the Metal–Ligand Electronic Parameter (MLEP)"
 - Source: Chemical Reviews.
 - Context: Standard methodology for converting Ir/Rh frequencies to the Ni scale.
 - URL: [\[Link\]](#)

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. chemrxiv.org \[chemrxiv.org\]](#)
- [4. par.nsf.gov \[par.nsf.gov\]](#)
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